

Preparing S55746 Hydrochloride Stock Solutions for Research Applications

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Compound of Interest

Compound Name: S55746 hydrochloride

Cat. No.: B10800700

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Application Note

Introduction

S55746 hydrochloride, also known as BCL201, is a potent and selective inhibitor of the B-cell lymphoma 2 (BCL-2) protein.[1][2][3] BCL-2 is a key regulator of the intrinsic apoptotic pathway, and its overexpression is a hallmark of various hematological malignancies, contributing to tumor cell survival and resistance to therapy.[3][4] **S55746 hydrochloride** exhibits high affinity for BCL-2 ($K_i = 1.3$ nM), with significantly lower affinity for other BCL-2 family members like BCL-XL and MCL-1, making it a valuable tool for studying the specific role of BCL-2 in apoptosis and for preclinical cancer research.[1][3] This document provides detailed protocols for the preparation, storage, and handling of **S55746 hydrochloride** stock solutions for in vitro and in vivo research applications.

Mechanism of Action

S55746 hydrochloride functions as a BH3-mimetic, occupying the hydrophobic groove of the BCL-2 protein.[1][3] This prevents the binding of pro-apoptotic proteins such as BIM, BAX, and BAK, which are then free to induce mitochondrial outer membrane permeabilization, leading to

the release of cytochrome c and subsequent caspase activation, ultimately resulting in apoptosis.[3][4]

Quantitative Data Summary

For ease of reference, the key quantitative data for S55746 and **S55746 hydrochloride** are summarized in the table below.

Property	S55746	S55746 hydrochloride
Molecular Formula	C43H42N4O6	C43H43ClN4O6
Molecular Weight	710.82 g/mol [1]	747.28 g/mol [5]
CAS Number	1448584-12-0[1]	1448525-91-4[5]
Appearance	Powder	Powder
Solubility (DMSO)	75 mg/mL (105.51 mM)[6]	100 mg/mL (140.68 mM)[1]
Solubility (Water)	Insoluble[1]	Insoluble
Solubility (Ethanol)	Insoluble[1]	Insoluble
Storage (Powder)	-20°C for 3 years[1]	-20°C for 2 years[5]
Storage (Stock in DMSO)	-80°C for 1 year, -20°C for 1 month[1]	-80°C for 6 months, -20°C for 1 month[2]

Experimental Protocols

1. Preparation of a 10 mM Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **S55746 hydrochloride** in dimethyl sulfoxide (DMSO), suitable for most cell-based assays.

Materials:

- **S55746 hydrochloride** powder
- Anhydrous or high-purity DMSO (use a fresh, unopened bottle to minimize moisture)[1]

- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Sterile, precision pipettes and tips
- Vortex mixer
- Ultrasonic water bath (optional, for aiding dissolution)[7]

Procedure:

- **Equilibrate:** Allow the vial of **S55746 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **S55746 hydrochloride** powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.47 mg of **S55746 hydrochloride** (MW: 747.28 g/mol).
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Securely cap the vial and vortex thoroughly for 1-2 minutes to dissolve the compound. If the compound does not fully dissolve, sonication in a water bath for 5-10 minutes can be used to aid dissolution.[7] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile polypropylene tubes.[1][6]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[2] When ready to use, thaw an aliquot at room temperature and dilute it further in the appropriate cell culture medium.

Important Considerations for In Vitro Experiments:

- The final concentration of DMSO in cell culture should be kept low, typically below 0.5%, as higher concentrations can be toxic to cells.[8][9]
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.[8]
- When diluting the DMSO stock solution into an aqueous medium, add the stock solution to the medium slowly while mixing to prevent precipitation.

2. Preparation of Formulations for In Vivo Oral Administration

S55746 is orally bioavailable and has been used in xenograft models.[1][3] The following are example protocols for preparing formulations suitable for oral gavage in animal studies. The choice of formulation may depend on the specific experimental requirements.

Protocol 2A: Suspension in 10% DMSO / 90% Corn Oil

Materials:

- **S55746 hydrochloride** powder
- High-purity DMSO
- Corn oil
- Sterile tubes for mixing
- Vortex mixer and/or homogenizer

Procedure:

- Prepare a concentrated stock solution of **S55746 hydrochloride** in DMSO (e.g., 50 mg/mL).
- In a separate tube, measure the required volume of corn oil (90% of the final volume).
- Slowly add the DMSO stock solution to the corn oil while vortexing to achieve the final desired concentration. For example, to prepare 1 mL of a 5 mg/mL solution, add 100 μ L of a 50 mg/mL DMSO stock to 900 μ L of corn oil.[2]

- Ensure the mixture is homogenous. This formulation will likely be a clear solution.[2]

Protocol 2B: Suspension with SBE- β -CD in Saline

Materials:

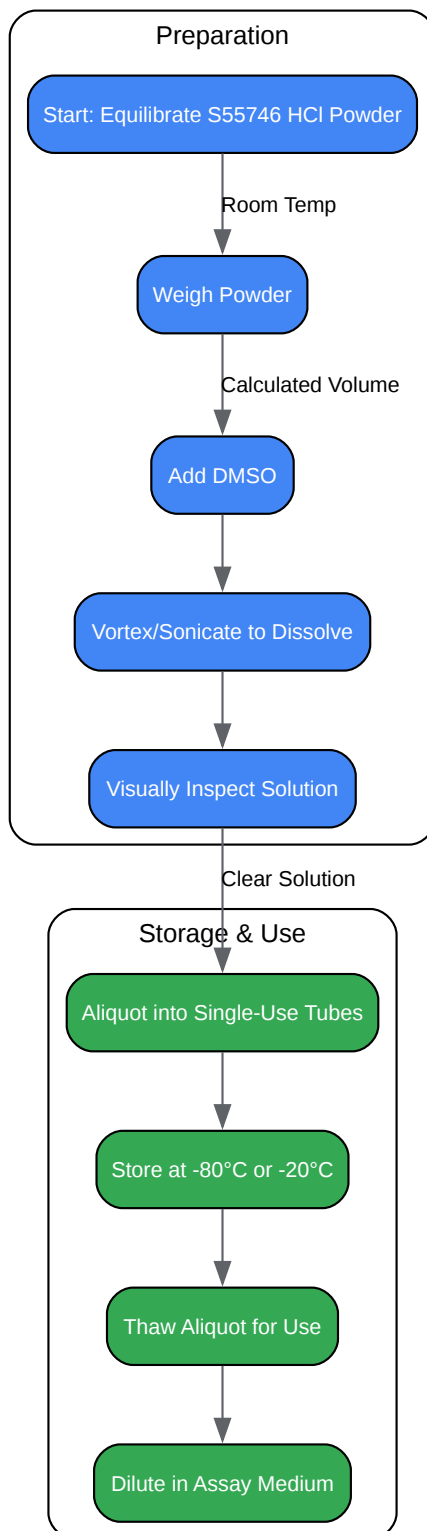
- **S55746 hydrochloride** powder
- High-purity DMSO
- SBE- β -CD (Sulfobutyl ether beta-cyclodextrin)
- Sterile saline (0.9% NaCl)
- Sterile tubes for mixing
- Vortex mixer and/or sonicator

Procedure:

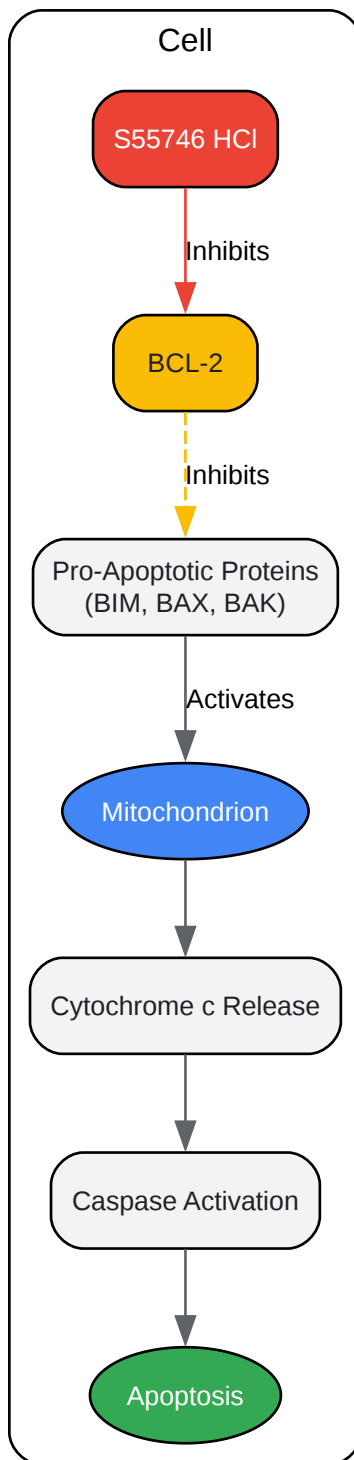
- Prepare a 20% (w/v) solution of SBE- β -CD in sterile saline.
- Prepare a concentrated stock solution of **S55746 hydrochloride** in DMSO (e.g., 50 mg/mL).
- To prepare the final formulation, add 10% volume of the DMSO stock solution to 90% volume of the 20% SBE- β -CD solution. For example, to make 1 mL of a 5 mg/mL solution, add 100 μ L of the 50 mg/mL DMSO stock to 900 μ L of the 20% SBE- β -CD solution.[2]
- Mix thoroughly. This may result in a clear solution or a fine suspension.[2]

Visualizations

Workflow for Preparing S55746 Hydrochloride Stock Solution



S55746 Hydrochloride Mechanism of Action



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